

# Technical Support Center: Decontamination of Silver-105 Spills

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Silver-105

Cat. No.: B1217868

[Get Quote](#)

This technical support center provides guidance for researchers, scientists, and drug development professionals on the proper procedures for decontaminating spills involving **Silver-105** ( $^{105}\text{Ag}$ ). The information is presented in a question-and-answer format to directly address specific issues that may be encountered during experimental work.

## Frequently Asked Questions (FAQs)

Q1: What are the primary radiological hazards associated with **Silver-105**?

**Silver-105** is a radioactive isotope with a half-life of 41.29 days.[1][2] It decays by electron capture to Palladium-105 ( $^{105}\text{Pd}$ ), emitting gamma radiation and X-rays.[1] The primary hazard is external exposure to gamma radiation from a spill and potential internal exposure if the radioactive material is ingested or inhaled.

Q2: What immediate actions should be taken in the event of a **Silver-105** spill?

In the event of a **Silver-105** spill, the immediate priority is to prevent the spread of contamination and minimize personnel exposure. The following "S.W.I.M." protocol should be initiated:

- Stop the spread: Cover the spill with absorbent paper. For dry spills, dampen the absorbent paper slightly.
- Warn others: Notify all personnel in the immediate vicinity of the spill.

- Isolate the area: Cordon off the affected area to prevent unauthorized entry.
- Minimize exposure: Evacuate all non-essential personnel from the area.

The Radiation Safety Officer (RSO) must be notified immediately.

Q3: What personal protective equipment (PPE) is required for cleaning up a **Silver-105** spill?

Personnel involved in the decontamination of a **Silver-105** spill should wear the following minimum PPE:

- Disposable coveralls
- Double pair of disposable gloves
- Safety goggles or a face shield
- Shoe covers
- A calibrated radiation survey meter

Q4: What are the permissible limits for surface contamination with **Silver-105**?

Specific surface contamination limits for **Silver-105** are not explicitly defined in all regulations. However, as a beta-gamma emitter, general limits for such radionuclides can be applied. The U.S. Nuclear Regulatory Commission (NRC) provides guidelines for acceptable surface contamination levels.

| Level              | Average (dpm/100 cm <sup>2</sup> ) | Maximum (dpm/100 cm <sup>2</sup> ) | Removable (dpm/100 cm <sup>2</sup> ) |
|--------------------|------------------------------------|------------------------------------|--------------------------------------|
| Unrestricted Areas | 5000                               | 15000                              | 1000                                 |
| Restricted Areas   | 2000                               | -                                  | -                                    |

dpm = disintegrations per minute

Source: Adapted from Boston University Radiation Safety Manual and general NRC guidelines.

Q5: How should waste contaminated with **Silver-105** be disposed of?

All materials used in the decontamination process, including absorbent paper, wipes, and disposable PPE, must be treated as radioactive waste. These materials should be collected in a designated radioactive waste container, clearly labeled with the radionuclide (**Silver-105**), date, and activity level. Follow your institution's specific procedures for radioactive waste disposal.<sup>[3][4][5][6][7]</sup>

## Troubleshooting Guide

This guide addresses common issues that may arise during the decontamination of a **Silver-105** spill.

Problem 1: Standard decontamination with soap and water is not effective.

- Cause: Silver compounds can adhere strongly to surfaces, and metallic silver is not readily soluble in water.
- Solution: Use a complexing agent to dissolve the silver. A solution of sodium thiosulfate is effective in forming a soluble silver-thiosulfate complex, which can then be easily wiped away.<sup>[8][9]</sup>

Problem 2: Contamination persists on stainless steel surfaces.

- Cause: Silver ions can bind to the surface of stainless steel.
- Solution: After initial decontamination with a complexing agent, a mild abrasive or a more aggressive chelating agent may be necessary. Consult with your RSO before using abrasive methods, as this can damage the surface and make future decontamination more difficult.

Problem 3: The radiation survey meter shows readings above background after decontamination.

- Cause: Residual contamination may be present in cracks, crevices, or porous materials. The decontamination solution may not have had sufficient contact time.
- Solution: Repeat the decontamination procedure, ensuring that the decontaminating agent is in contact with the surface for an adequate amount of time (e.g., 5-10 minutes). For hard-to-

reach areas, use swabs or small brushes soaked in the decontamination solution. If contamination persists, the area may need to be shielded and left for radioactive decay, or the contaminated material may need to be removed as waste.

Problem 4: A team member's skin becomes contaminated.

- Cause: Accidental contact with the spilled material.
- Solution: Immediately flush the affected area with lukewarm water and wash gently with mild soap.<sup>[7]</sup> Do not use hot water as it can increase absorption through the skin. Do not abrade the skin. Notify the RSO immediately for further assessment.

## Experimental Protocols

### Protocol 1: Preparation of 0.1 M Sodium Thiosulfate Decontamination Solution

This protocol describes the preparation of a 0.1 M sodium thiosulfate solution, which can be used as an effective decontamination agent for **Silver-105** spills.

Materials:

- Sodium thiosulfate pentahydrate ( $\text{Na}_2\text{S}_2\text{O}_3 \cdot 5\text{H}_2\text{O}$ )
- Deionized water
- Graduated cylinder
- Beaker
- Stir bar and stir plate

Procedure:

- Weigh out 24.82 grams of sodium thiosulfate pentahydrate.
- Add the sodium thiosulfate to a 1-liter beaker.

- Add approximately 800 mL of deionized water to the beaker.
- Place the stir bar in the beaker and place it on a stir plate.
- Stir the solution until the sodium thiosulfate is completely dissolved.
- Transfer the solution to a 1-liter graduated cylinder and bring the final volume to 1 liter with deionized water.
- Label the container clearly as "0.1 M Sodium Thiosulfate Decontamination Solution" with the preparation date.

## Protocol 2: Decontamination of a Non-Porous Surface Contaminated with Silver-105

This protocol provides a step-by-step procedure for decontaminating a non-porous surface (e.g., stainless steel, glass) after a **Silver-105** spill.

### Materials:

- 0.1 M Sodium Thiosulfate Decontamination Solution
- Absorbent paper or wipes
- Disposable gloves (double pair)
- Safety goggles
- Shoe covers
- Calibrated radiation survey meter
- Radioactive waste container

### Procedure:

- Initial Survey: Wearing appropriate PPE, use a survey meter to identify the boundaries of the contaminated area.

- Containment: Cover the spill with absorbent paper to prevent further spread.
- First Pass (Absorption): Carefully remove the absorbent paper and place it in the radioactive waste container.
- Decontamination:
  - Saturate a clean wipe with the 0.1 M sodium thiosulfate solution.
  - Wipe the contaminated area from the outer edge towards the center.
  - Use a fresh, saturated wipe for each pass.
  - Place all used wipes in the radioactive waste container.
- Dwell Time: For stubborn contamination, apply the sodium thiosulfate solution and allow it to sit for 5-10 minutes.
- Rinsing: Wipe the area with a clean wipe dampened with deionized water to remove any residual thiosulfate. Place the wipe in the radioactive waste container.
- Final Survey: Use the survey meter to check for any remaining contamination. The readings should be at or near background levels. If contamination is still present, repeat steps 4-7.
- Waste Disposal: Seal the radioactive waste container and dispose of it according to your institution's guidelines.
- Personnel Monitoring: After removing PPE, monitor hands and clothing for any contamination.

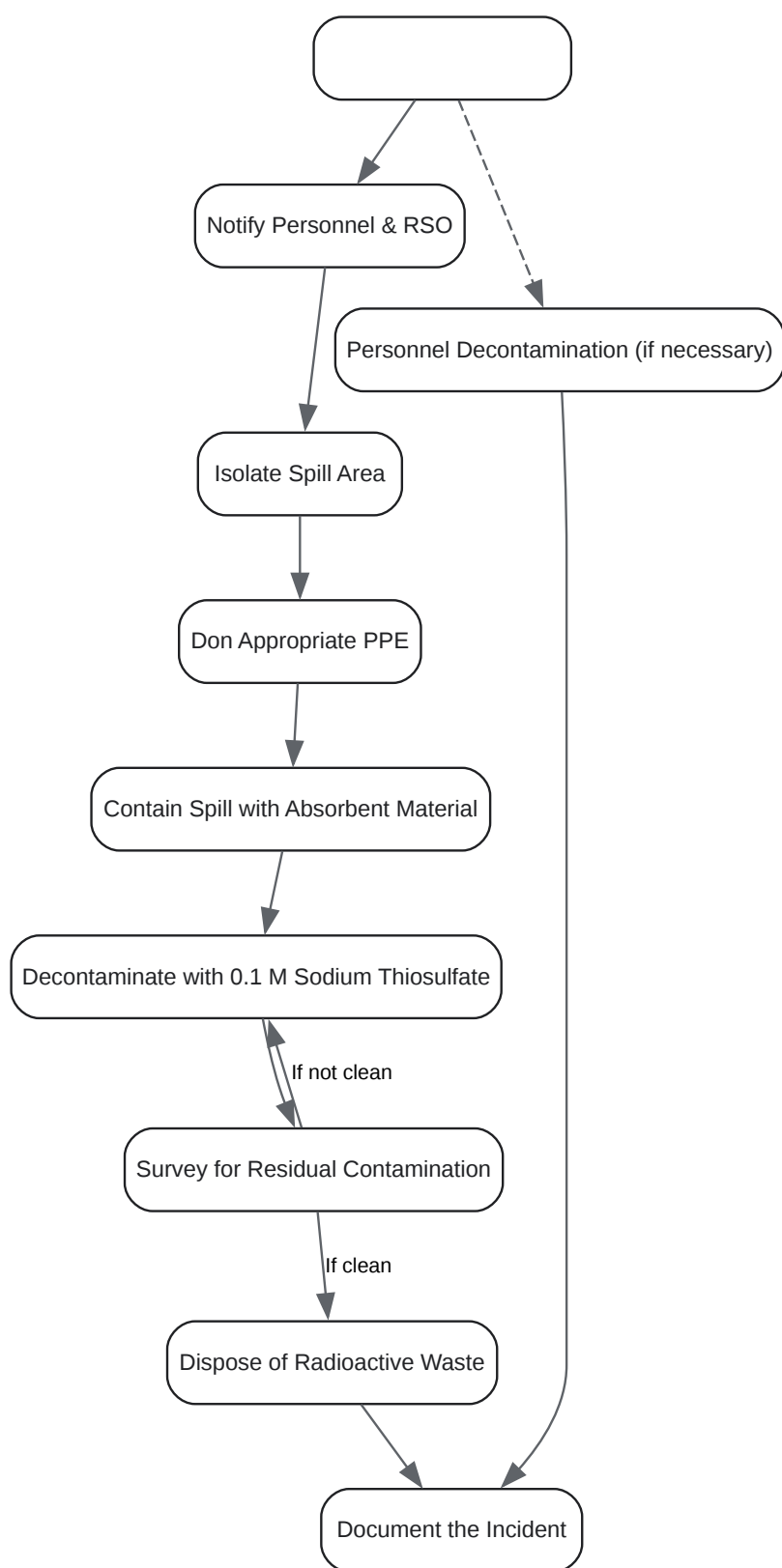
## Data Presentation

The following table summarizes the expected effectiveness of common decontamination agents for **Silver-105** based on chemical principles. Note that specific decontamination factors for **Silver-105** are not readily available in the literature.

| Decontamination Agent                | Principle of Action  | Expected Effectiveness on Silver-105 | Suitable Surfaces                                     | Notes   |
|--------------------------------------|--|--------------------------------------|---|---|
| Soap and Water                       | Surfactant action lifts and removes loose contamination.   | Low to Moderate                      | Non-porous surfaces                                   | Generally the first step for any loose contamination.   |
| 0.1 M Sodium Thiosulfate             | Forms a soluble silver-thiosulfate complex $[\text{Ag}(\text{S}_2\text{O}_3)_2]^{3-}$ . <sup>[9]</sup> | High                                 | Metals (especially stainless steel), glass, plastics  | Highly effective for silver compounds.  |
| Commercial Decontamination Solutions | Typically contain chelating agents, surfactants, and acids or bases.                                   | Moderate to High                     | Varies by product; generally non-porous surfaces      | Effectiveness depends on the specific formulation.  |
| Dilute Nitric Acid (e.g., 1-2 M)     | Dissolves metallic silver and many silver salts.   | High                                 | Acid-resistant materials (e.g., glass, some plastics) | Corrosive; should be used with caution and only when necessary. Neutralize waste before disposal. |

## Visualizations

Below are diagrams illustrating key workflows and relationships relevant to **Silver-105** decontamination.



[Click to download full resolution via product page](#)

Caption: Immediate response workflow for a **Silver-105** spill.



[Click to download full resolution via product page](#)

Caption: Chemical logic for **Silver-105** decontamination using thiosulfate.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Silver-105 - isotopic data and properties [chemlin.org]
- 2. Isotopes of silver - Wikipedia [en.wikipedia.org]
- 3. Hazardous Waste Disposal Procedures | The University of Chicago Environmental Health and Safety [safety.uchicago.edu]
- 4. dess.uccs.edu [dess.uccs.edu]
- 5. des.nh.gov [des.nh.gov]
- 6. dtsc.ca.gov [dtsc.ca.gov]
- 7. ehs.weill.cornell.edu [ehs.weill.cornell.edu]
- 8. Lights and Shadows on the Sourcing of Silver Radioisotopes for Targeted Imaging and Therapy of Cancer: Production Routes and Separation Methods - PMC [pmc.ncbi.nlm.nih.gov]
- 9. edu.rsc.org [edu.rsc.org]
- To cite this document: BenchChem. [Technical Support Center: Decontamination of Silver-105 Spills]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1217868#decontamination-procedures-for-silver-105-spills]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)